

Vinyltriethoxysilane CAS number 78-08-0

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Compound of Interest

Compound Name: Vinyltriethoxysilane

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An In-depth Technical Guide to **Vinyltriethoxysilane** (CAS 78-08-0)

Introduction

Vinyltriethoxysilane (VTES), with the Chemical Abstracts Service (CAS) number 78-08-0, is a bifunctional organosilicon compound.[1] It possesses a reactive vinyl group and three hydrolyzable ethoxy groups, making it a versatile molecule widely utilized in scientific research and industrial applications.[1][2] This dual functionality allows VTES to act as a bridge between organic and inorganic materials, primarily serving as a coupling agent, adhesion promoter, crosslinking agent, and surface modifier.[2][3][4] Its ability to enhance the bond between polymers and inorganic surfaces like glass, metals, and minerals makes it invaluable in the manufacturing of composites, coatings, and sealants.[2][5] This guide provides a comprehensive technical overview of VTES, including its properties, synthesis, mechanisms of action, and detailed experimental protocols for its application, aimed at researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Vinyltriethoxysilane is a colorless to pale yellow liquid with a characteristic mild, fruity odor.[6] [7] It is soluble in many common organic solvents.[3] The key physical and chemical properties of VTES are summarized in the tables below.

Table 1: General Properties and Identifiers

Property	Value	Reference(s)
CAS Number	78-08-0	[1]
IUPAC Name	Ethenyl(triethoxy)silane	[1][8]
Synonyms	Triethoxyvinylsilane, VTES, (Triethoxysilyl)ethylene	[4][5][7]
Molecular Formula	C ₈ H ₁₈ O ₃ Si	[1][6]
Molecular Weight	190.31 g/mol	[1][7]
EC Number	201-081-7	[9][10]

| InChI Key | FWDBOZPQNFPOLF-UHFFFAOYSA-N |[1][6] |

Table 2: Physical and Chemical Properties

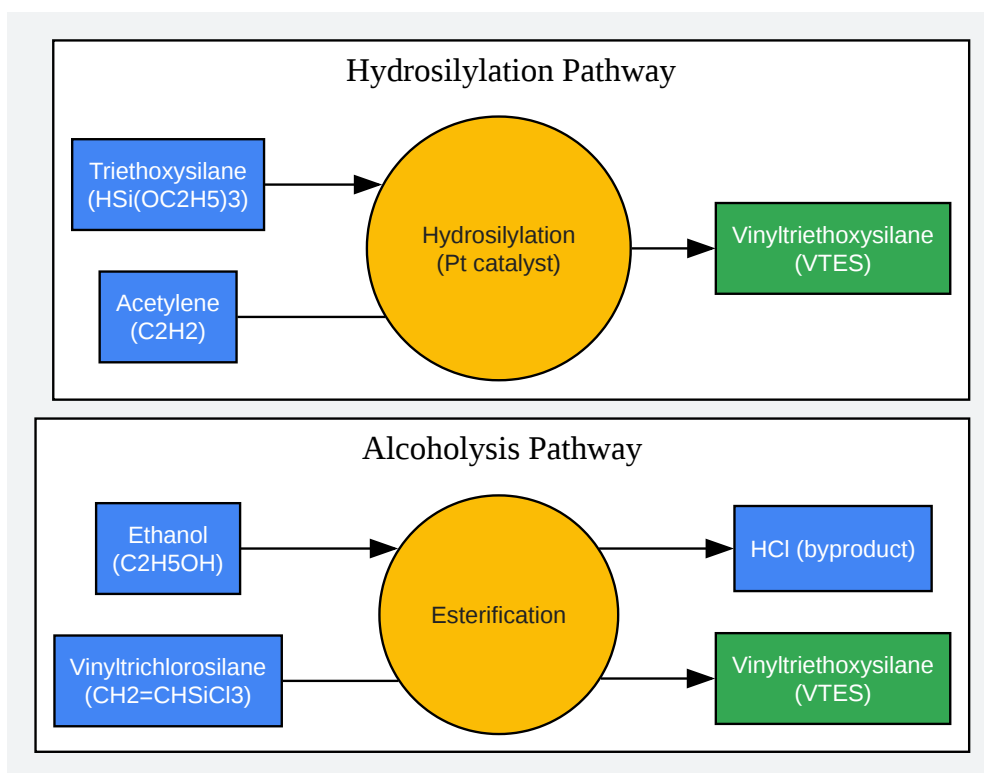
Property	Value	Reference(s)
Appearance	Colorless transparent liquid	[5][6]
Density	0.903 g/mL at 25 °C	[1][10]
Boiling Point	160-161 °C	[1][5][11]
Melting Point	-92 °C	[8]
Flash Point	34 °C (closed cup)	[10]
Vapor Pressure	2.28 mmHg	[7]
Refractive Index	n _{20/D} 1.398	[10][11]

| Solubility | Miscible with organic solvents; hydrolyzes in water |[3][11] |

Synthesis of Vinyltriethoxysilane

The industrial production of **Vinyltriethoxysilane** typically follows two primary pathways. The most common method involves the alcoholysis (esterification) of vinyltrichlorosilane with

ethanol.[12][13] An alternative route is the platinum-catalyzed hydrosilylation reaction between acetylene and an appropriate hydrosilane, such as triethoxysilane.[14]

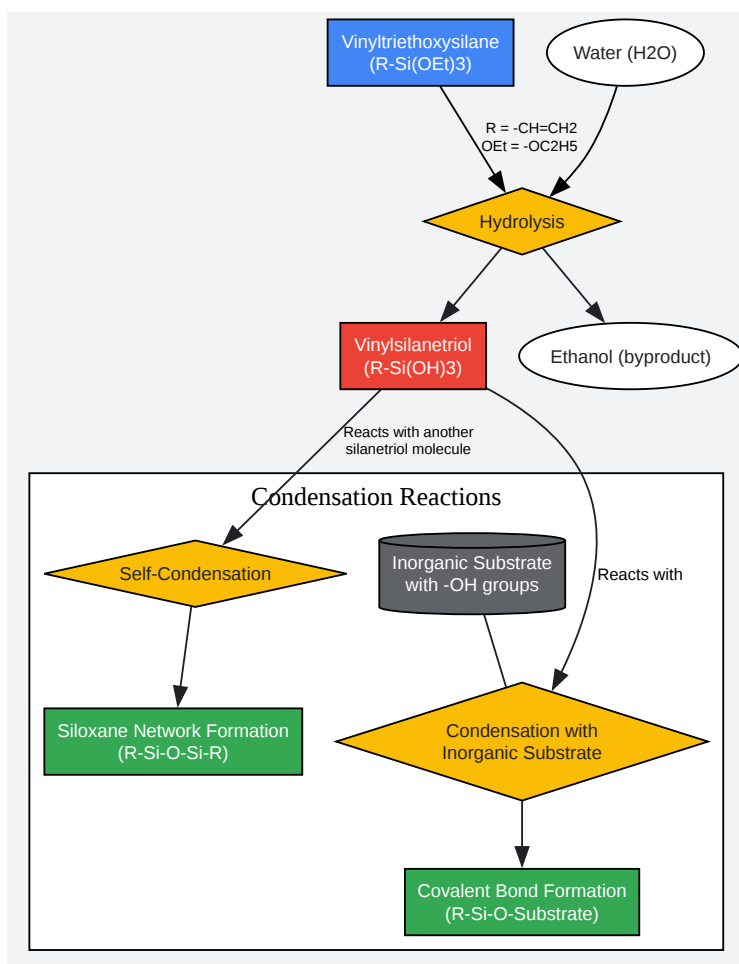


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Caption: Primary synthesis pathways for **Vinyltriethoxysilane (VTES)**.

Mechanism of Action: Hydrolysis and Condensation

The utility of VTES as a coupling agent stems from its dual reactivity. The ethoxy groups attached to the silicon atom are susceptible to hydrolysis in the presence of water, forming reactive silanol (Si-OH) groups and releasing ethanol as a byproduct.[2][6] These silanol groups can then undergo condensation reactions. They can condense with hydroxyl groups on the surface of inorganic substrates (like glass or metal oxides) to form stable covalent Si-O-Substrate bonds.[15][16] Additionally, they can self-condense with other silanol groups to form a durable siloxane (Si-O-Si) network at the interface.[6][15] Simultaneously, the vinyl group of the VTES molecule is available to react—via polymerization or grafting—with an organic polymer matrix.[2][3] This creates a robust covalent bridge between the inorganic and organic phases, enhancing adhesion and improving the overall mechanical and chemical properties of the composite material.[3][16]



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Caption: Hydrolysis and condensation mechanism of VTES as a coupling agent.

Key Applications

VTES is a versatile chemical used across numerous fields:

- **Adhesion Promoter:** It significantly improves the bonding between organic polymers and inorganic substrates such as glass, metals, and fillers.^{[2][4][5]}
- **Crosslinking Agent:** VTES is used to create cross-linked polymers, such as cross-linked polyethylene (PEX), which is used for electrical insulation and pipes.^{[1][17]} The moisture-curable nature of the alkoxy silane groups allows for the formation of stable silicon-oxygen-silicon bonds that cross-link the material.^[1]

- **Surface Modifier:** It is used to treat surfaces to enhance compatibility with polymers, improve dispersibility of fillers, and impart properties like water repellency.[\[2\]](#)[\[5\]](#)[\[18\]](#)
- **Polymer Synthesis:** VTES can be used as a monomer or co-monomer in the synthesis of polymers to create materials with improved adhesion and moisture-crosslinking capabilities.[\[1\]](#)[\[11\]](#)[\[19\]](#)
- **Moisture Scavenger:** Due to its rapid reaction with water, VTES is employed as a moisture scavenger in sealant and adhesive formulations to prevent premature curing and improve shelf life.[\[20\]](#)

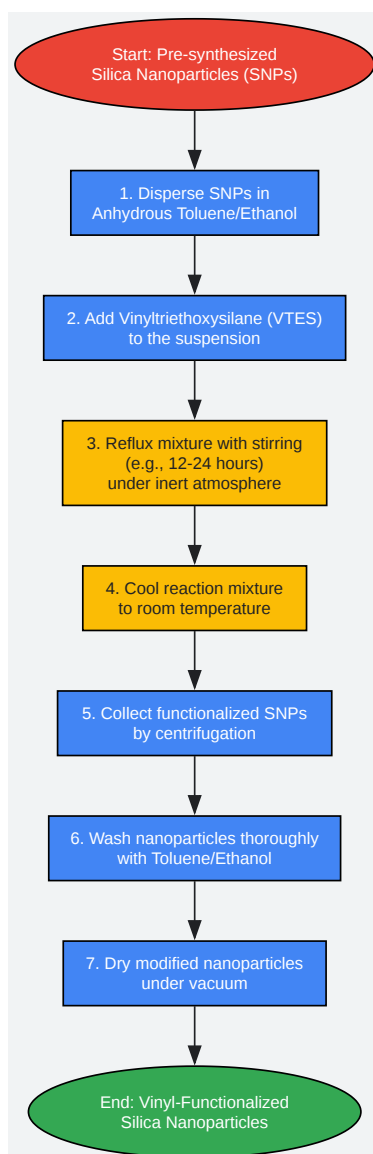
Experimental Protocols

Detailed methodologies are crucial for reproducible scientific outcomes. The following section outlines key experimental protocols involving VTES.

Surface Modification of Silica Nanoparticles with VTES

This protocol describes the covalent attachment of vinyl groups to the surface of pre-synthesized silica nanoparticles (SNPs), a common step in preparing functionalized materials for applications like drug delivery.[\[21\]](#)

Workflow Diagram:



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Caption: Workflow for the surface functionalization of silica nanoparticles using VTES.

Methodology:

- Dispersion: Disperse a known quantity of pre-synthesized silica nanoparticles in an anhydrous solvent such as toluene or ethanol within a reaction flask.[21]
- Silane Addition: Add the desired amount of **Vinyltriethoxysilane** to the nanoparticle suspension. The quantity can be adjusted to control the density of surface functionalization. [21] An optional catalyst, such as triethylamine, can be added to facilitate the reaction.[21]

- **Reaction:** Reflux the mixture under an inert atmosphere (e.g., nitrogen or argon) with constant stirring for 12 to 24 hours.[\[21\]](#)
- **Cooling and Collection:** Allow the reaction to cool to room temperature. The vinyl-functionalized silica nanoparticles are then collected via centrifugation.[\[21\]](#)
- **Washing:** To remove unreacted silane and byproducts, wash the collected nanoparticles thoroughly with fresh toluene or ethanol. This step may be repeated multiple times.[\[21\]](#)
- **Drying:** Dry the final product under vacuum to obtain the surface-modified nanoparticles as a powder.[\[21\]](#)

Surface Modification of Polyester Fabrics with VTES for Water Repellency

This protocol details a method to increase the hydrophobicity of polyester fabric surfaces.[\[18\]](#)

Methodology:

- **Emulsion Preparation:** Prepare an aqueous emulsion of VTES. In a typical procedure, a calculated amount of VTES (e.g., 10-40% v/v) is added to a 0.1% (w/v) aqueous solution of an emulsifying agent like cetyltrimethylammonium bromide (CTAB).[\[18\]](#)
- **Stirring:** Stir the solution vigorously at room temperature for approximately 1 hour to ensure a stable emulsion.[\[18\]](#)
- **Impregnation:** Impregnate the polyester fabric with the VTES emulsion using a padder, aiming for a specific wet pick-up percentage (e.g., 95%).[\[18\]](#)
- **Curing:** Cure the treated fabric in an oven at 150°C for 15 minutes. During this step, the VTES hydrolyzes and condenses to form a water-repellent siloxane network on the fabric surface.[\[18\]](#)

Safety and Handling

Vinyltriethoxysilane is a flammable liquid and vapor and can cause eye irritation.[\[9\]](#)[\[22\]](#)

Proper safety precautions are essential during its handling and storage.

Table 3: Safety Information

Hazard Information	Precautionary Measures	Reference(s)
GHS Pictograms	Flame, Exclamation Mark	[10][23]
Hazard Statements	H226: Flammable liquid and vapour. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	[9][10]
Handling	Handle in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection. Keep away from heat, sparks, and open flames. Use non-sparking tools and take measures to prevent static discharge.	[23][24]
Storage	Store in a cool, dry, and well-ventilated place. Keep the container tightly closed. Store away from incompatible materials and sources of ignition.	[23][24]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.	[9][22]

| First Aid (Skin) | Take off contaminated clothing immediately. Rinse skin with plenty of water. | [23] |

On contact with water or moisture, VTES liberates ethanol, which can have chronic effects on the central nervous system with prolonged exposure.[22]

Conclusion

Vinyltriethoxysilane (CAS 78-08-0) is a highly versatile organosilane that serves as a critical molecular bridge in the field of materials science. Its unique bifunctional nature allows for the effective coupling of inorganic and organic materials, leading to significant improvements in adhesion, durability, and other performance characteristics of composites, coatings, and sealants. The ability to tailor surface properties and create cross-linked polymer networks underscores its importance in both industrial manufacturing and advanced scientific research. A thorough understanding of its chemical properties, reaction mechanisms, and handling requirements, as detailed in this guide, is paramount for its safe and effective application.

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